Application Note: 1-(Dimethoxymethyl)-2-methoxybenzene in Advanced Fragrance Chemistry

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Compound of Interest

Compound Name:	*1-(dimethoxymethyl)-2-methoxybenzene*
CAS No.:	*58378-33-9*
Cat. No.:	*B6243946*

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Audience: Researchers, Formulation Scientists, and Fragrance Chemists Focus: Pro-Fragrance Mechanisms, Alkaline Stability, and Controlled Release Kinetics

Executive Summary

In modern fragrance chemistry, the premature evaporation and chemical degradation of volatile aldehydes present significant formulation challenges, particularly in alkaline media such as soaps and detergents. **1-(Dimethoxymethyl)-2-methoxybenzene** (CAS: 58378-33-9), commonly known as o-anisaldehyde dimethyl acetal, serves as a highly effective "pro-fragrance." By protecting the reactive carbonyl group of the parent aldehyde, this acetal provides exceptional stability in high-pH environments while enabling a moisture-triggered, controlled release of the active odorant upon contact with the human skin's acid mantle. This application note details the mechanistic properties, formulation guidelines, and validated experimental protocols for synthesizing and evaluating this compound.

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Chemical Profile & Olfactory Properties

The olfactory utility of **1-(dimethoxymethyl)-2-methoxybenzene** lies in its dual nature. The acetal itself possesses a soft, green-floral scent. However, upon hydrolysis, it releases o-anisaldehyde, which is characterized by a potent, sweet, powdery aroma with distinct notes of hawthorn, vanilla, and almond [1].

Quantitative Chemical Data

Property	Value	Clinical / Formulation Relevance
IUPAC Name	1-(dimethoxymethyl)-2-methoxybenzene	Standard nomenclature for regulatory filing [2].
CAS Number	58378-33-9	Unique identifier for sourcing and safety data.
Molecular Formula	$C_{10}H_{14}O_3$	Defines stoichiometric ratios for synthesis.
Molecular Weight	182.22 g/mol	Utilized for kinetic release calculations.
LogP (Lipophilicity)	~1.72	Indicates moderate lipophilicity, ideal for skin adherence.
Odor Profile	Soft floral (Acetal) Hawthorn/Vanilla (Aldehyde)	Functions as a dynamic, evolving fragrance note.

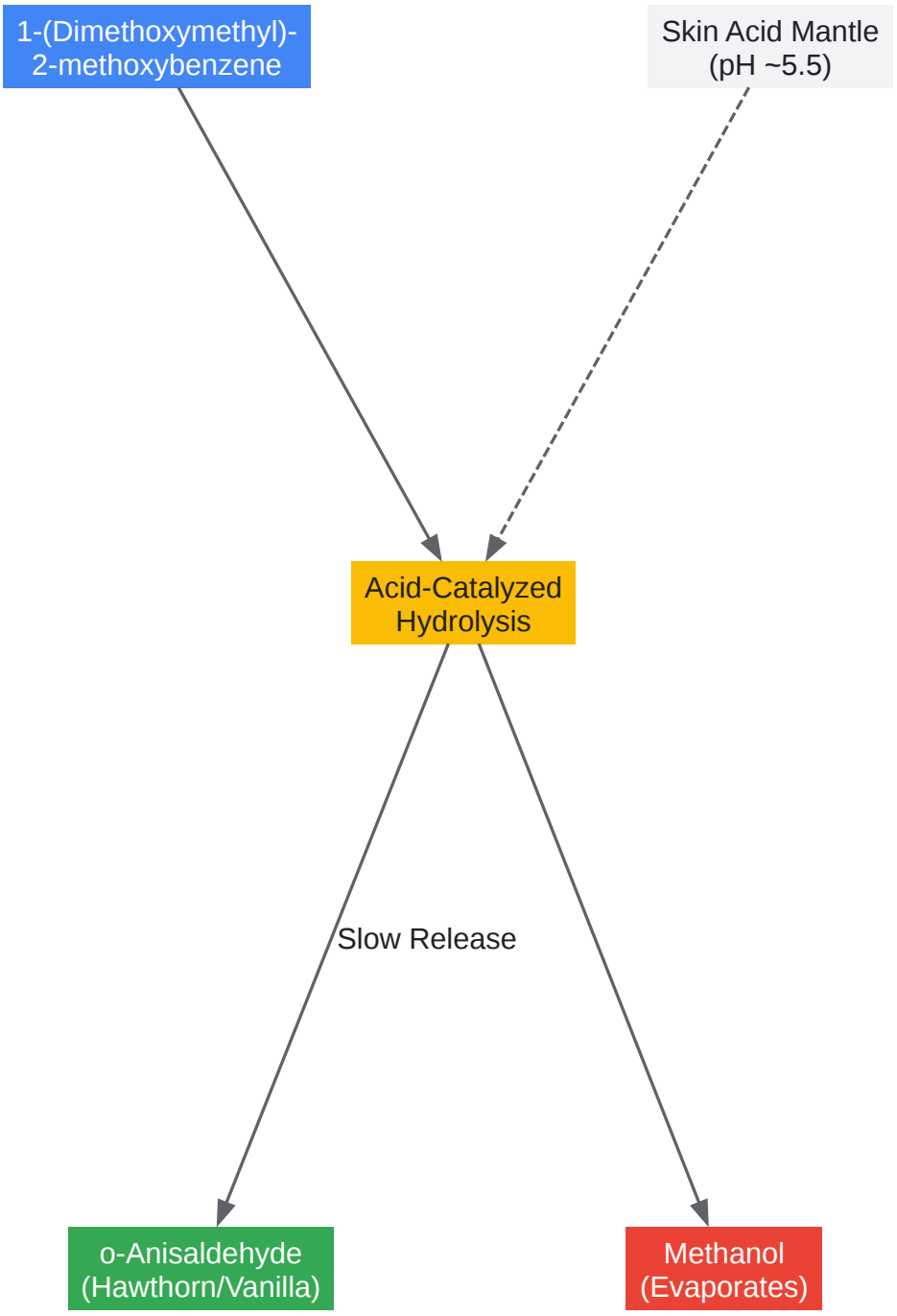
Mechanistic Insights: The Pro-Fragrance Concept

Aldehydes are highly susceptible to oxidation (forming carboxylic acids) and aldol condensation in alkaline environments. Converting the aldehyde into a dimethyl acetal "locks" the molecule, rendering it impregnable to basic and neutral conditions [3].

When the pro-fragrance is applied to the skin, the natural acid mantle (pH ~5.5) and ambient moisture act as triggers. The acetal undergoes an acid-catalyzed hydrolysis, cleaving the methoxy groups to release the volatile parent aldehyde and a negligible amount of methanol.

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This mechanism effectively delays evaporation, transforming a transient top note into a long-lasting middle or base note[4].



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Moisture-triggered acid-catalyzed hydrolysis pathway of the pro-fragrance.

Formulation Guidelines & Stability Matrix

To maximize the efficacy of **1-(dimethoxymethyl)-2-methoxybenzene**, formulators must strictly control the pH of the product base. The table below outlines the stability of the acetal across various commercial formulation matrices.

Formulation Matrix	pH Range	Acetal Stability	Hydrolysis Rate	Application Suitability
Fine Perfumery (Ethanol)	6.5 - 7.0	High	Very Slow	Excellent (Acts as a fixative)
Bar Soaps / Detergents	9.0 - 10.5	Very High	Negligible	Excellent (Protects aldehyde)
Body Lotions / Creams	5.0 - 6.0	Moderate	Moderate	Good (Continuous release)
Antiperspirants	3.5 - 4.5	Low	Rapid	Poor (Premature degradation)

Experimental Protocols

The following protocols are designed as self-validating systems. Causality is explicitly stated to ensure scientists understand the why behind critical methodological steps.

Protocol A: Synthesis of 1-(Dimethoxymethyl)-2-methoxybenzene

This procedure utilizes a standard acid-catalyzed acetalization of o-anisaldehyde.

Reagents:

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- o-Anisaldehyde (2-Methoxybenzaldehyde) (1.0 eq)
- Trimethyl orthoformate (1.5 eq)
- Anhydrous Methanol (Solvent)
- p-Toluenesulfonic acid (pTSA) (0.05 eq, catalyst)

Step-by-Step Methodology:

- Reaction Setup: Charge a flame-dried round-bottom flask with o-anisaldehyde and anhydrous methanol under a nitrogen atmosphere.
  - Causality: Nitrogen prevents the premature oxidation of the starting aldehyde.
- Reagent Addition: Add trimethyl orthoformate followed by catalytic pTSA.
  - Causality: Trimethyl orthoformate acts as a dehydrating agent, consuming the water byproduct to drive the equilibrium toward acetal formation [3].
- Reflux: Heat the mixture to reflux (65°C) for 4 hours. Monitor completion via TLC (Hexane:Ethyl Acetate 8:2).
- Alkaline Quench (Critical Step): Cool the mixture to room temperature and quench with saturated aqueous sodium bicarbonate (

).
  - Causality: Acetals are highly susceptible to acid-catalyzed hydrolysis. An alkaline workup neutralizes the pTSA catalyst, preventing the newly formed acetal from reverting to the parent aldehyde during isolation [3].
- Extraction & Purification: Extract with diethyl ether, dry over anhydrous

  , and concentrate in vacuo. Purify via vacuum distillation to yield a clear, pale liquid.
  - Self-Validation Check: Perform

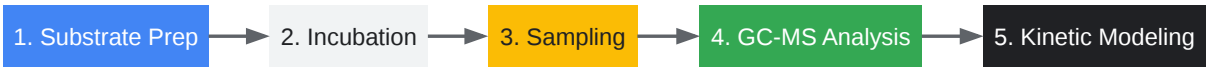
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-NMR. The disappearance of the aldehyde proton peak (~10.4 ppm) and the appearance of the acetal methine proton (~5.5 ppm) confirms successful conversion.

Protocol B: GC-MS Hydrolysis Kinetics Assay (Pro-Fragrance Evaluation)

This assay quantifies the controlled release of the active odorant under skin-mimicking conditions versus alkaline storage conditions.

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Step-by-step GC-MS experimental workflow for evaluating hydrolysis kinetics.

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Step-by-Step Methodology:

- Substrate Preparation: Dissolve **1-(dimethoxymethyl)-2-methoxybenzene** in a minimal volume of ethanol (carrier solvent).
- Incubation: Spike the solution into two separate phosphate buffer systems: Buffer A (pH 5.5) and Buffer B (pH 9.0). Incubate both at 37°C in a shaking water bath.
  - Causality: pH 5.5 mimics the human skin's acid mantle to evaluate the pro-fragrance release rate, while pH 9.0 serves as a negative control to validate the acetal's stability in alkaline product bases (e.g., soaps) [4]. 37°C mimics human body temperature.
- Time-Course Sampling: Extract 1 mL aliquots at

  hours.
- Extraction: Immediately partition the aliquots into 1 mL of hexane containing 50 ppm tetradecane (Internal Standard).
  - Causality: Hexane rapidly halts the aqueous hydrolysis reaction by extracting the organic components, effectively "freezing" the kinetic state for accurate measurement.
- GC-MS Analysis: Inject the hexane layer into a GC-MS equipped with an HP-5MS column. Quantify the ratio of o-anisaldehyde to the intact acetal using the internal standard calibration curve.
  - Self-Validation Check: The

    sample for both buffers must show <1% o-anisaldehyde. If aldehyde is present at

    , the starting material has degraded prior to the assay, invalidating the kinetic curve.

References

- PubChem - **1-(Dimethoxymethyl)-2-methoxybenzene** | C10H14O3 | CID 3018187[Link]
- Master Organic Chemistry - Hydrates, Hemiacetals, and Acetals: Mechanisms and Stability[Link]

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- Cosmetics & Toiletries - Triggering Controlled Release of Fragrance: Pro-Fragrance Technology[Link]

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